

# Protein Kinase C (19-36) aggregation and solubility problems

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## Compound of Interest

Compound Name: Protein Kinase C (19-36)

Cat. No.: B15621564

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## Technical Support Center: Protein Kinase C (19-36)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the **Protein Kinase C (19-36)** pseudosubstrate inhibitor peptide.

## Frequently Asked Questions (FAQs)

Q1: What is **Protein Kinase C (19-36)** and how does it work?

A: **Protein Kinase C (19-36)**, often abbreviated as PKC (19-36), is a synthetic peptide that corresponds to the pseudosubstrate sequence (residues 19-36) of many Protein Kinase C (PKC) isoforms.<sup>[1][2][3]</sup> This peptide mimics the natural substrate of PKC but lacks the serine or threonine residue that gets phosphorylated. By binding to the substrate-binding site of the PKC catalytic domain, it competitively inhibits the kinase activity, preventing the phosphorylation of genuine substrates.<sup>[1]</sup>

Q2: What is the amino acid sequence of PKC (19-36)?

A: The amino acid sequence for the  $\alpha/\beta$  pseudo-substrate peptide PKC (19-36) is RFARKGALRQKNVHEVKN.<sup>[1]</sup>

Q3: What is the primary application of PKC (19-36) in research?

A: PKC (19-36) is primarily used as a specific inhibitor to probe the physiological roles of PKC in various cellular signaling pathways.[4] Its applications include studying processes like cell proliferation, apoptosis, differentiation, and cytoskeletal organization.

Q4: Is PKC (19-36) isoform-specific?

A: The pseudosubstrate sequence is highly conserved among the conventional and novel PKC isoforms. Therefore, PKC (19-36) is generally considered a broad-spectrum inhibitor of these PKC isoforms.[4] Some studies have explored modifications to the pseudosubstrate sequence to achieve isoform-specificity.

Q5: How should I store the lyophilized PKC (19-36) peptide?

A: Lyophilized PKC (19-36) peptide is stable when stored at -20°C or -80°C.[5][6] For long-term storage, -80°C is recommended. Keep the vial tightly sealed and protected from moisture.

## Troubleshooting Guides

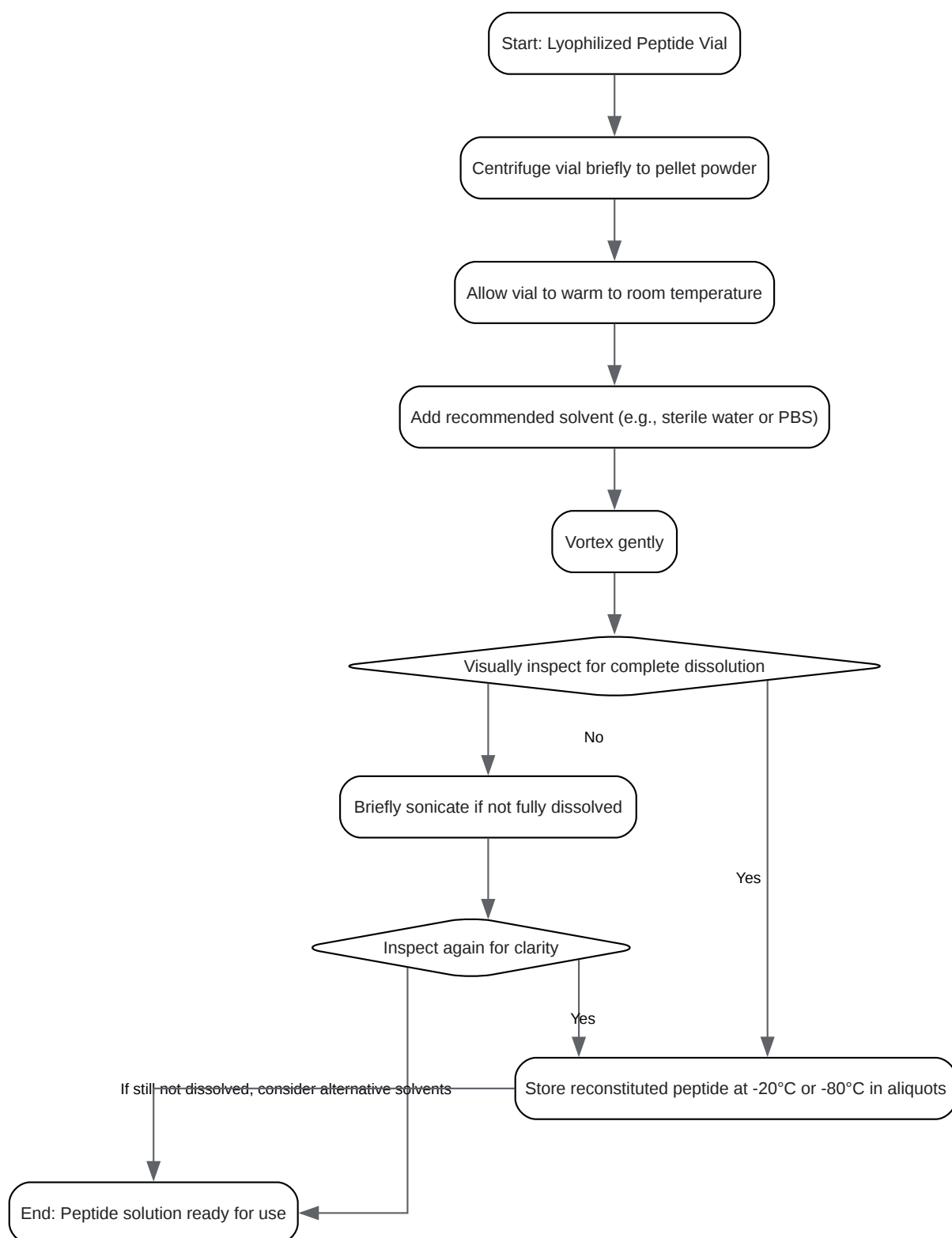
### Problem 1: The PKC (19-36) peptide is difficult to dissolve.

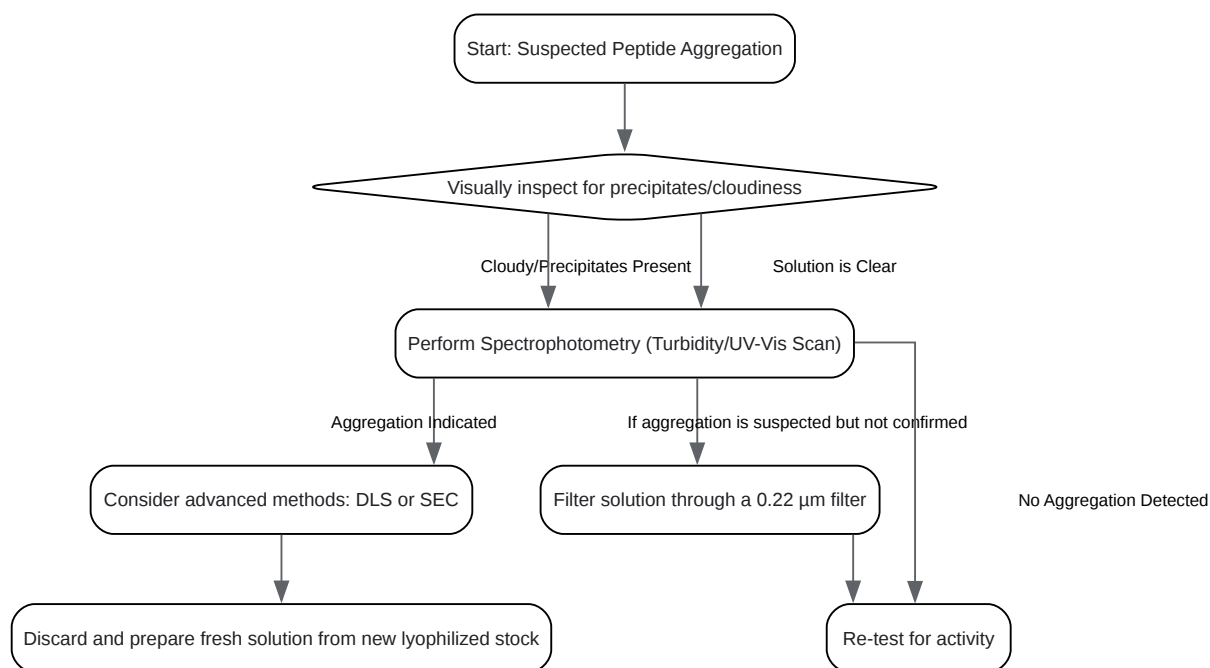
Possible Cause & Solution:

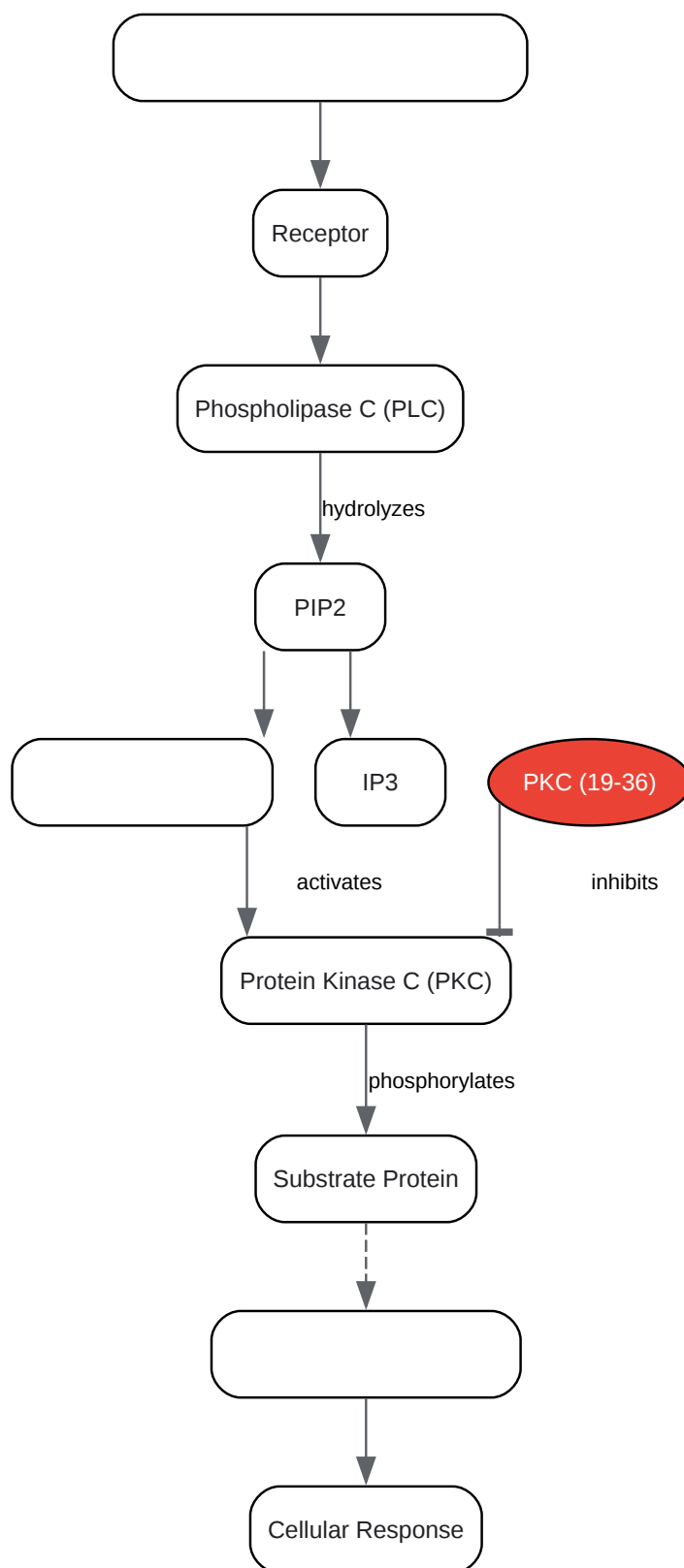
- Inappropriate Solvent: While many sources suggest solubility in aqueous buffers like PBS, the peptide's charge and hydrophobicity can influence its solubility.
  - Recommendation: Start by attempting to dissolve the peptide in sterile, purified water or a common buffer like PBS (pH 7.4).[5][6][7]
  - Troubleshooting: If solubility is poor, you can try the following:
    - Sonication: Briefly sonicate the solution in a water bath to aid dissolution.[8]
    - pH Adjustment: Since the peptide is basic (net positive charge), dissolving it in a slightly acidic solution (e.g., buffer with pH 5-6) may improve solubility.[8]
    - Organic Solvents: For highly hydrophobic preparations, a small amount of an organic solvent like DMSO or DMF can be used to initially dissolve the peptide, followed by a

gradual dilution with the aqueous buffer.<sup>[6]</sup> Ensure the final concentration of the organic solvent is compatible with your experimental system.

Workflow for Peptide Reconstitution:







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